

# Application of Disperse Orange 37 in Forensic Fiber Analysis

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

### Introduction

**Disperse Orange 37** is a monoazo disperse dye commonly used to color synthetic fibers, particularly polyester.[1] In the field of forensic science, the analysis of textile fibers is a crucial aspect of trace evidence examination, capable of linking a suspect to a crime scene or a victim. The identification of the specific dyes present on a fiber can significantly enhance the evidential value of fiber comparisons, especially when dealing with common fiber types. **Disperse Orange 37**, due to its widespread use, is a dye of significant interest in forensic laboratories.

The analysis of **Disperse Orange 37** on a single textile fiber presents a significant analytical challenge due to the microscopic sample size. Forensic examinations often involve analyzing fiber fragments that are only a few millimeters in length.[2] Methodologies for dye analysis must therefore be highly sensitive and, when possible, non-destructive. This document outlines the current analytical techniques and detailed protocols for the extraction and identification of **Disperse Orange 37** from textile fibers for forensic purposes.

## **Analytical Approaches**

The forensic analysis of dyes on textile fibers typically involves a multi-step process that may include non-destructive analysis followed by chemical extraction and separation techniques.

## Methodological & Application





The choice of method depends on the sample size, the need to preserve the fiber for other analyses, and the instrumentation available.

#### Non-Destructive Technique:

Microspectrophotometry (MSP): This is a primary non-destructive technique used to analyze
the color of single fibers.[3] It measures the absorption or transmission of light in the
ultraviolet and visible regions of the spectrum, providing a characteristic spectrum for the
dye. MSP is invaluable for comparing the color of a questioned fiber to a reference fiber
without altering the sample.[4]

#### **Destructive Techniques:**

Destructive techniques are employed when a more detailed chemical identification of the dye is required. These methods involve the extraction of the dye from the fiber matrix, followed by analysis.

- Dye Extraction: The first step in destructive analysis is the efficient extraction of the dye from the fiber. The choice of solvent is critical and depends on the fiber type and dye class. For disperse dyes on polyester fibers, solvents such as dimethylformamide (DMF) have been shown to be effective.[5]
- High-Performance Thin-Layer Chromatography (HPTLC): HPTLC is a powerful separation technique that can be used to separate the components of a dye mixture. It is a costeffective and routine analytical tool that can provide information on the number of components, their colors, and their relative concentrations.[1]
- Liquid Chromatography-Mass Spectrometry (LC-MS): LC-MS is a highly sensitive and specific technique for the identification and quantification of dyes. It combines the separation power of liquid chromatography with the mass-analyzing capabilities of a mass spectrometer, allowing for the determination of the molecular weight and structural information of the dye molecules.
- Direct Analysis in Real-Time Mass Spectrometry (DART-MS): DART-MS is an ambient ionization technique that allows for the direct analysis of dyes on fibers with minimal to no sample preparation. The heated gas stream used in DART can desorb the disperse dye molecules from the fiber and introduce them into the mass spectrometer for analysis.[6]



## **Quantitative Data**

The following tables summarize quantitative data relevant to the analysis of **Disperse Orange 37**.

Table 1: LC-MS/MS Method Parameters and Performance

Parameter	Value	Reference
Analytical Method	LC-MS/MS	[7]
Calibration Range	1 - 200 ppb	[7]
Spiked Concentration	10 ng/mL	[7]
Recovery	81.8% - 114.1%	[7]
Spiked Concentration	50 ng/mL	[7]
Recovery	84.9% - 104.1%	[7]
Detection Limit (for Disperse Orange 3)	50 ng	[8]

Table 2: HPTLC Method Parameters for Allergenic Disperse Dyes (including an orange dye)

Parameter	Value	Reference
Analytical Method	HPTLC	[9]
Developing Solvent	Toluene: Acetone (20:1 v/v)	[9]
Calibration Range	0.1 - 10 g/L*	[9]
Quantitative Limit	0.012 - 0.033 g/L	[9]
Detection Limit	0.039 - 0.105 g/L	[9]

<sup>\*</sup>Note: The unit "g/L" in the original source is likely a typographical error and may represent  $\mu$ g/mL or a similar concentration unit. This should be verified when applying the method.



## **Experimental Protocols**

# Protocol 1: Extraction of Disperse Orange 37 from Polyester Fibers

This protocol describes the extraction of **Disperse Orange 37** from a single polyester fiber for subsequent analysis.

#### Materials:

- Single polyester fiber (e.g., 5 mm in length)
- Dimethylformamide (DMF)
- Micro-centrifuge tube (e.g., 0.5 mL)
- · Heating block or water bath
- Vortex mixer
- Pipettes

#### Procedure:

- Place the single polyester fiber into a micro-centrifuge tube.
- Add an appropriate volume of DMF to the tube (e.g., 20-50 μL).
- Seal the tube tightly.
- Heat the tube at 100°C for 15-30 minutes in a heating block or water bath.
- Periodically vortex the tube to facilitate extraction.
- After heating, allow the tube to cool to room temperature.
- Centrifuge the tube to pellet the fiber and any particulate matter.
- Carefully collect the supernatant containing the extracted dye for analysis.



## Protocol 2: Analysis of Disperse Orange 37 by High-Performance Thin-Layer Chromatography (HPTLC)

This protocol provides a method for the HPTLC analysis of an extract containing **Disperse Orange 37**.

#### Materials:

- HPTLC silica gel 60 F254 plates
- Dye extract from Protocol 1
- Disperse Orange 37 standard solution
- Developing solvent: Toluene: Acetone (20:1 v/v)
- HPTLC developing chamber
- Capillary tubes for spotting
- UV cabinet for visualization

#### Procedure:

- Pour the developing solvent into the HPTLC chamber and allow it to saturate for at least 30 minutes.
- Using a capillary tube, carefully spot the dye extract and the **Disperse Orange 37** standard solution onto the baseline of the HPTLC plate.
- Allow the spots to dry completely.
- Place the HPTLC plate in the developing chamber.
- Allow the solvent front to migrate up the plate until it is approximately 1 cm from the top edge.
- Remove the plate from the chamber and immediately mark the solvent front.



- · Allow the plate to dry completely.
- Visualize the separated spots under visible and UV light.
- Calculate the Retardation factor (Rf) for the spots and compare the Rf of the sample to that of the standard.

## Protocol 3: Analysis of Disperse Orange 37 by Liquid Chromatography-Mass Spectrometry (LC-MS)

This protocol outlines the general steps for the analysis of **Disperse Orange 37** using LC-MS. Specific instrument parameters should be optimized based on the available system.

#### Materials:

- Dye extract from Protocol 1
- LC-MS system with a suitable C18 column
- Mobile Phase A: Water with 0.1% formic acid
- Mobile Phase B: Acetonitrile with 0.1% formic acid
- Disperse Orange 37 standard solution

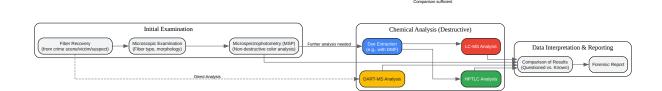
#### Procedure:

- Prepare a dilution of the dye extract in the initial mobile phase composition.
- Set up the LC-MS system with a C18 column and the specified mobile phases.
- Develop a gradient elution program to separate the dye. A typical gradient might start with a
  high percentage of Mobile Phase A and gradually increase the percentage of Mobile Phase
  B over the course of the run.
- Set the mass spectrometer to acquire data in positive ion mode, monitoring for the protonated molecular ion of **Disperse Orange 37** ([M+H]+).



- Inject the prepared sample and standard solution into the LC-MS system.
- Analyze the resulting chromatograms and mass spectra to identify and confirm the presence
  of Disperse Orange 37 by comparing the retention time and mass spectrum of the sample
  to that of the standard.

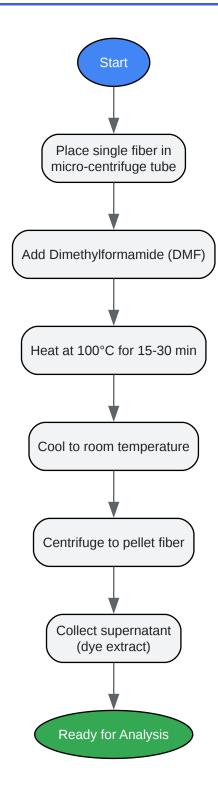
### **Visualizations**



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Forensic fiber analysis workflow.







**MSP** 

**UV-Vis Spectroscopy** 

Non-destructive

Lower specificity

**HPTLC** 

Planar Chromatography

Cost-effective, good for screening

Lower resolution than LC

Analytical Technique

Principle

Key Advantage

Key Disadvantage

LC-MS

Liquid Chromatography - Mass Spectrometry

High sensitivity and specificity

Destructive, higher cost

**DART-MS** 

**Ambient Ionization Mass Spectrometry** 

Rapid, minimal sample prep

Destructive, matrix effects can be an issue

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